

Application Notes and Protocols: Enhancing Samarium(II) Iodide Mediated Reactions with Nickel Iodide

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Compound of Interest

Compound Name: *Nickel iodide*

Cat. No.: B083969

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Introduction

Samarium(II) iodide (SmI_2), known as Kagan's reagent, is a versatile and powerful single-electron transfer reductant widely employed in organic synthesis.^{[1][2][3][4]} Its utility spans a broad range of transformations, including functional group reductions and carbon-carbon bond formations.^{[1][4]} The reactivity and selectivity of SmI_2 can be significantly modulated by the use of additives.^{[1][3]} Among these, nickel(II) iodide (NiI_2) has emerged as a crucial co-catalyst that dramatically enhances reaction rates and improves yields in various SmI_2 -mediated processes, most notably in cross-coupling and Barbier-type reactions.^{[5][6][7]}

These application notes provide a comprehensive overview of the use of NiI_2 in conjunction with SmI_2 , detailing the underlying reaction mechanisms, experimental protocols, and quantitative data to facilitate the application of this powerful reagent system in research and development.

The Role of Nickel Iodide: A Mechanistic Overview

The addition of catalytic amounts of NiI_2 to SmI_2 -mediated reactions leads to a shift in the operative chemical pathway. Mechanistic studies have conclusively shown that SmI_2 reduces the Ni(II) salt to a highly reactive Ni(0) species *in situ*.^{[2][5]} This Ni(0) complex is the actual

catalyst that participates in the carbon-carbon bond-forming steps. The overall process involves a Ni(0)/Ni(II) catalytic cycle, with Sm(II) acting as the stoichiometric terminal reductant to regenerate the active Ni(0) catalyst.[1][5]

This synergistic catalysis circumvents the often sluggish reactivity of substrates with SmI_2 alone and opens up new avenues for efficient bond constructions. The key advantage of the $\text{SmI}_2/\text{NiI}_2$ system lies in its ability to promote reactions that would otherwise require harsh conditions or afford low yields.[5][6]

Applications in Organic Synthesis

The $\text{SmI}_2/\text{NiI}_2$ reagent system has found broad applicability in a variety of synthetic transformations:

- **Barbier Reactions:** The catalytic use of NiI_2 significantly accelerates the Barbier reaction, the coupling of an organic halide with a carbonyl compound.[5][6] Reactions that are sluggish with SmI_2 alone can be completed in minutes with the addition of a small amount of NiI_2 .[5]
- **Cross-Coupling Reactions:** This system is highly effective for various cross-coupling reactions, enabling the formation of C-C bonds between different types of organic substrates. [1]
- **Intramolecular Cyclizations:** The enhanced reactivity of the $\text{SmI}_2/\text{NiI}_2$ system is particularly valuable for the construction of cyclic molecules through intramolecular reactions.[2][7] This has been successfully applied in the synthesis of complex natural products.[6]
- **Influence on Stereoselectivity:** The choice of additives can influence the stereochemical outcome of SmI_2 -mediated reactions. In some cases, NiI_2 can alter the diastereoselectivity of a cyclization compared to other additives like HMPA.[1][7]

Quantitative Data Summary

The following tables summarize the quantitative data from various publications, highlighting the impact of NiI_2 on reaction outcomes.

Table 1: Effect of Ni(II) Catalysts on the Samarium Barbier Reaction

Entry	Ni Additive (mol%)	Reaction Time	Yield (%)	Reference
1	None	72 h	69	[5]
2	Nil ₂ (1)	5-15 min	~100	[5]
3	Ni(acac) ₂ (1)	5-15 min	~100	[5]
4	Ni(DPPE) ₂ Cl ₂ (1)	5-15 min	~100	[5]

Table 2: SmI₂/Nil₂-Mediated Tandem Intramolecular Cyclization

Entry	Substrate	Additives (equiv.)	Temperature (°C)	Yield (%)	Reference
1	Unsaturated Lactone	MeOH (1)	-78 to 20	67	[2]

Experimental Protocols

Protocol 1: General Procedure for Nil₂-Catalyzed Samarium Barbier Reaction

This protocol is adapted from a detailed study on the mechanistic role of Ni(II) in SmI₂-mediated reactions.[5]

Materials:

- Samarium metal (powder)
- Iodine (crystals)
- Anhydrous Tetrahydrofuran (THF)
- Nickel(II) iodide (Nil₂) or Nickel(II) acetylacetone (Ni(acac)₂)
- Alkyl halide (e.g., iodododecane)

- Ketone (e.g., 3-pentanone)
- 0.1 M HCl (for quenching)
- Argon atmosphere

Procedure:

- Preparation of 0.1 M SmI_2 solution in THF:
 - Flame-dry a round-bottom flask equipped with a magnetic stir bar under vacuum and backfill with argon.
 - Add samarium metal (1.3 mmol, 1 equiv.) and iodine (1.0 mmol, 0.77 equiv.) to the flask.
 - Add anhydrous, degassed THF (10 mL) via syringe.
 - Stir the mixture vigorously at room temperature for at least 2 hours, or until the characteristic deep blue color of SmI_2 is observed.
- Barbier Reaction:
 - In a separate flame-dried and argon-flushed flask, dissolve the Ni(II) salt (e.g., NiI_2 , 0.01 mmol, 1 mol%) in anhydrous THF (2 mL).
 - To this solution, add the freshly prepared 0.1 M SmI_2 solution (10 mL, 1.0 mmol) dropwise. The solution will typically turn brown.
 - In another dry vial, prepare a solution of the alkyl halide (0.45 mmol) and the ketone (0.45 mmol) in anhydrous THF (2 mL).
 - Add the substrate solution dropwise to the $\text{SmI}_2/\text{Ni(II)}$ mixture.
 - Stir the reaction at room temperature. The reaction is typically complete within 5-15 minutes, indicated by a color change from blue/brown to yellow-green.
 - Quench the reaction by exposing it to air and adding 0.1 M HCl.

- Extract the product with an organic solvent, dry the organic layer, and purify by standard methods (e.g., column chromatography).

Protocol 2: $\text{SmI}_2/\text{NiI}_2$ -Mediated Tandem Intramolecular Conjugate Addition/Nucleophilic Acyl Substitution

This protocol is based on the development of a one-pot tandem cyclization.[\[2\]](#)

Materials:

- Samarium metal (powder)
- Diiodomethane (CH_2I_2)
- Anhydrous Tetrahydrofuran (THF)
- Nickel(II) iodide (NiI_2)
- Unsaturated lactone substrate
- Methanol (MeOH)
- Saturated aqueous solution of Rochelle's salt (for quenching)
- Ethyl acetate (for extraction)
- Nitrogen atmosphere

Procedure:

- Preparation of SmI_2 solution:
 - To a flame-dried Schlenk flask under a nitrogen atmosphere, add samarium metal (6.0 mmol).
 - Add dry THF (60 mL) and cool the suspension to 0 °C.
 - Add diiodomethane (6.0 mmol) and warm the mixture to room temperature.

- Stir in the dark for 3 hours to obtain a dark blue solution of SmI_2 .
- Tandem Cyclization:
 - Cool the SmI_2 solution to -78 °C.
 - Add NiI_2 (0.16 mmol, 3 mol%) under a stream of nitrogen.
 - Prepare a solution of the unsaturated lactone substrate (1.0 mmol) and methanol (1.0 mmol) in THF (10 mL).
 - Add this solution dropwise to the cold $\text{SmI}_2/\text{NiI}_2$ mixture.
 - Slowly warm the reaction mixture to 20 °C over 5 hours and maintain this temperature for 2.5 days.
 - Quench the reaction by adding a saturated aqueous solution of Rochelle's salt (25 mL).
 - Stir the mixture for 3 hours at room temperature.
 - Extract the aqueous layer with ethyl acetate.
 - Dry the combined organic extracts and concentrate to yield the crude product.
 - Purify the product by column chromatography.

Visualizations

Reaction Mechanism

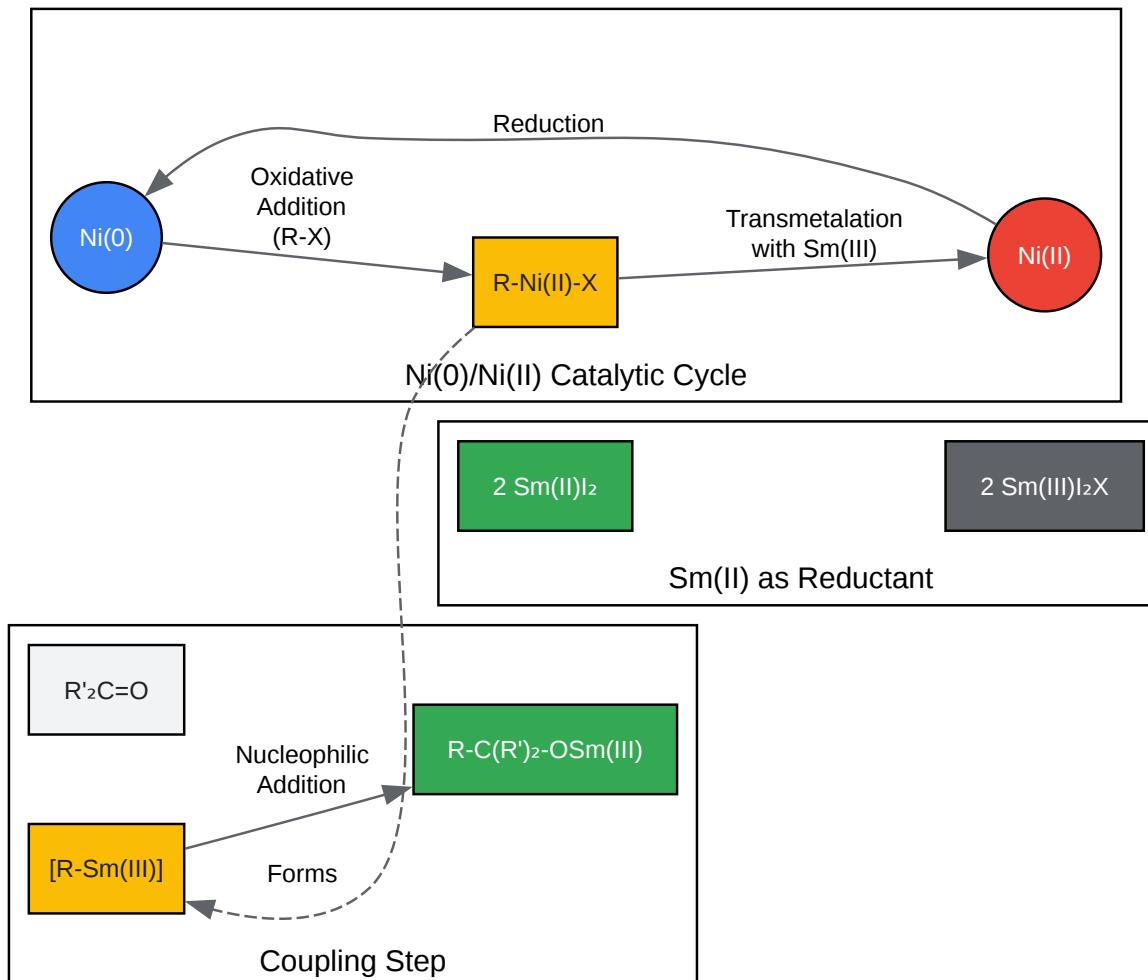


Figure 1: Catalytic Cycle of Ni(II) in SmI₂-Mediated Barbier Reaction

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Caption: Catalytic cycle of the SmI₂/NiI₂-mediated Barbier reaction.

Experimental Workflow

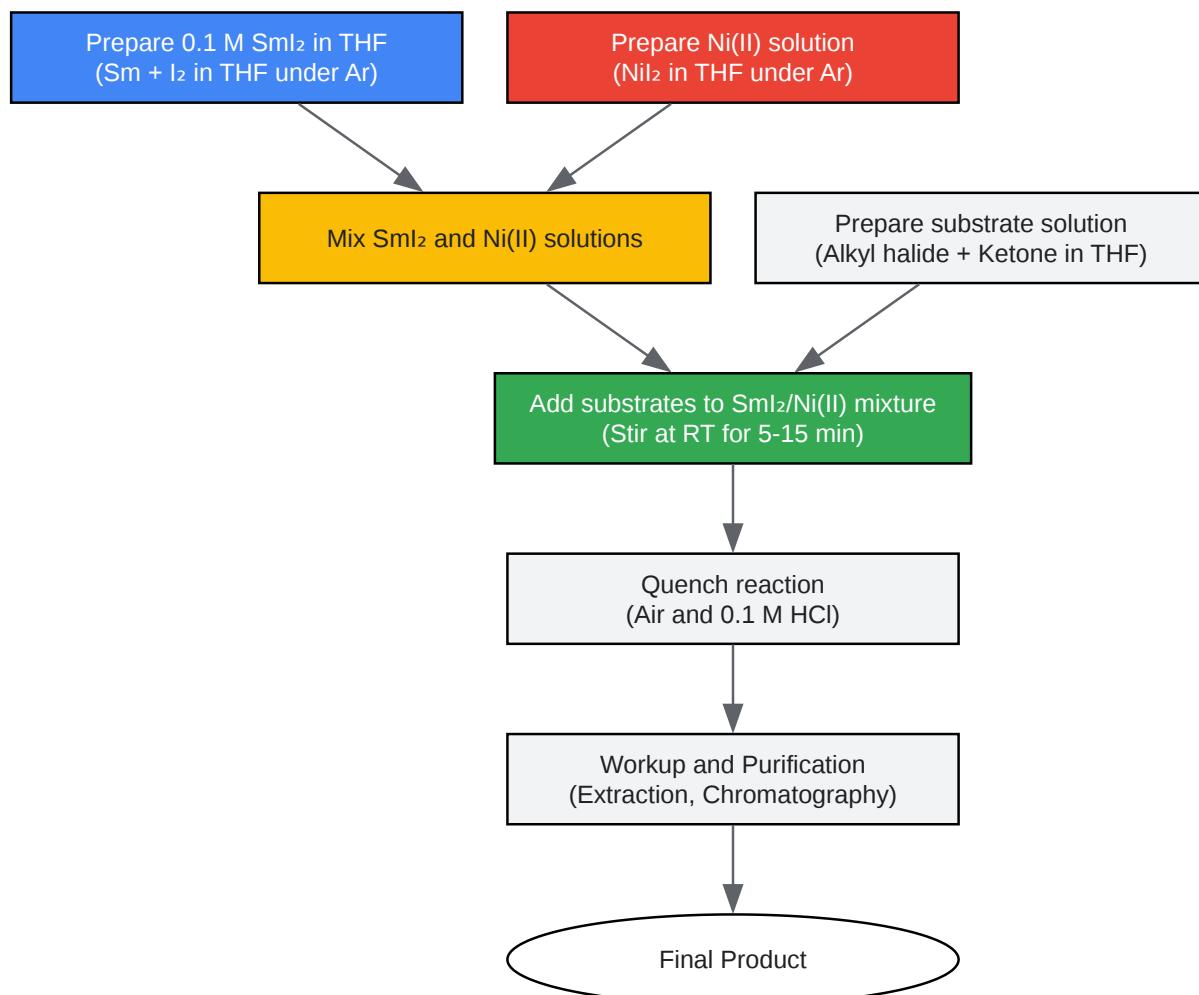


Figure 2: General Experimental Workflow

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